

Application Notes and Protocols: SBC-115337, a Potent PCSK9 Inhibitor

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Compound of Interest

Compound Name: SBC-115337

Cat. No.: B7775811

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Introduction

SBC-115337 is a potent, small molecule benzofuran compound that acts as an inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9). By disrupting the interaction between PCSK9 and the Low-Density Lipoprotein Receptor (LDLR), **SBC-115337** leads to an increase in LDLR expression on the surface of hepatocytes. This, in turn, enhances the clearance of Low-Density Lipoprotein cholesterol (LDL-c) from the circulation, making it a promising therapeutic agent for the management of hypercholesterolemia.

These application notes provide detailed protocols for in vitro and in vivo experimental designs to characterize the activity of **SBC-115337**.

Data Presentation

The following table summarizes the available quantitative data for **SBC-115337**.

Parameter	Value	Assay System
IC50	0.5 μ M	In vitro PCSK9-LDLR Binding ELISA
LDLR Upregulation	>10-fold increase	HepG2 cells treated with 1.2 μ M SBC-115337

Signaling Pathway

SBC-115337 inhibits the binding of extracellular PCSK9 to the EGF-A domain of the LDLR. This prevents the internalization and subsequent lysosomal degradation of the LDLR. As a result, more LDLRs are recycled back to the cell surface, leading to increased uptake of circulating LDL-c and a reduction in plasma cholesterol levels.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com